

# Handling and storage procedures for 4-Butylsulfanylnquinazoline

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## Compound of Interest

Compound Name: 4-Butylsulfanylnquinazoline

Cat. No.: B15195083

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## Application Notes and Protocols: 4-Butylsulfanylnquinazoline

Disclaimer: No specific Safety Data Sheet (SDS) or detailed experimental data for **4-Butylsulfanylnquinazoline** (CAS No. 6956-61-2) is publicly available. The following information is based on computed data and general safety protocols for related quinazoline derivatives and other laboratory chemicals. Researchers, scientists, and drug development professionals should conduct a thorough risk assessment before handling this compound and consider the information below as general guidance only.

## Compound Overview

**4-Butylsulfanylnquinazoline** is a member of the quinazoline family, which are bicyclic heterocyclic compounds. Quinazoline derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including potential anticancer, antimicrobial, and anti-inflammatory properties. The butylsulfanyl group at the 4-position may influence the compound's lipophilicity and interaction with biological targets.

## Chemical and Physical Properties

The following table summarizes the computed physical and chemical properties of **4-Butylsulfanylnquinazoline**. Experimental data is not currently available.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub> S	PubChem
Molecular Weight	218.32 g/mol	PubChem
IUPAC Name	4-(butylsulfanyl)quinazoline	PubChem
CAS Number	6956-61-2	PubChem
Appearance	Not Available (likely a solid)	-
Solubility	Not Available	-
Melting Point	Not Available	-
Boiling Point	Not Available	-

## Handling and Personal Protective Equipment (PPE)

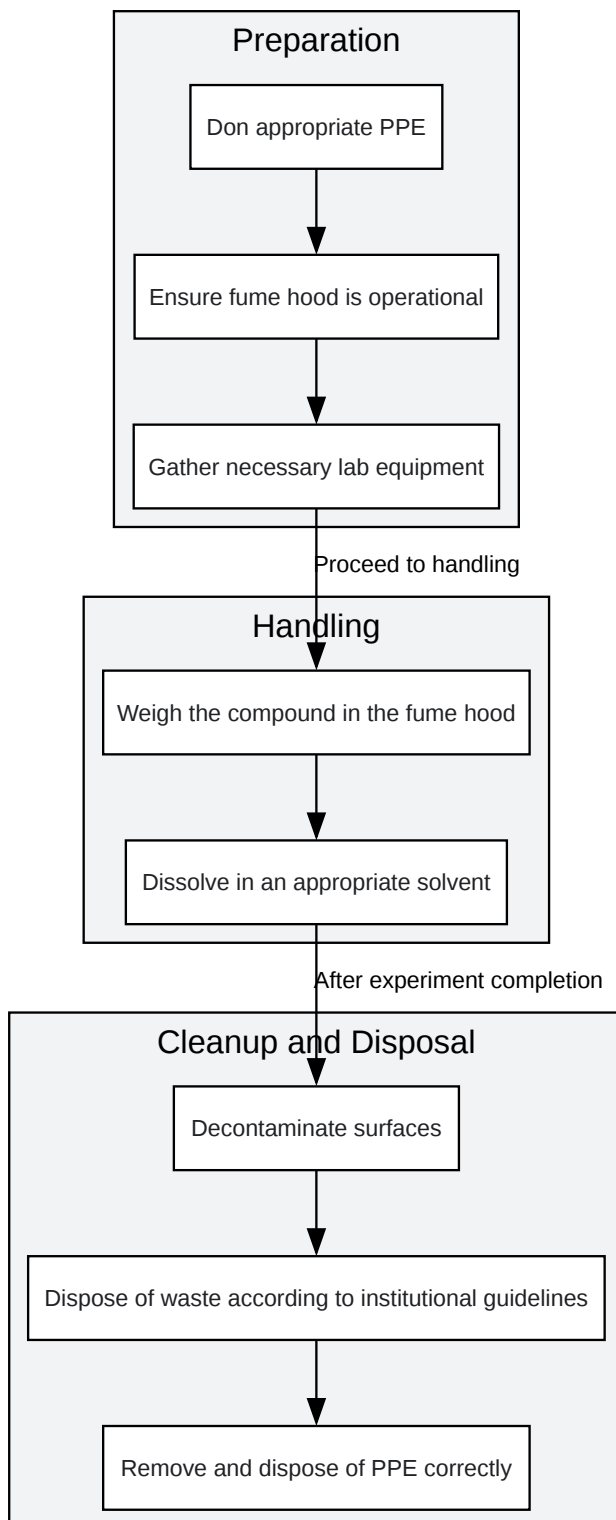
Given the lack of specific toxicity data, **4-Butylsulfanylquinazoline** should be handled with caution in a well-ventilated area, preferably within a chemical fume hood. The following personal protective equipment (PPE) is mandatory:

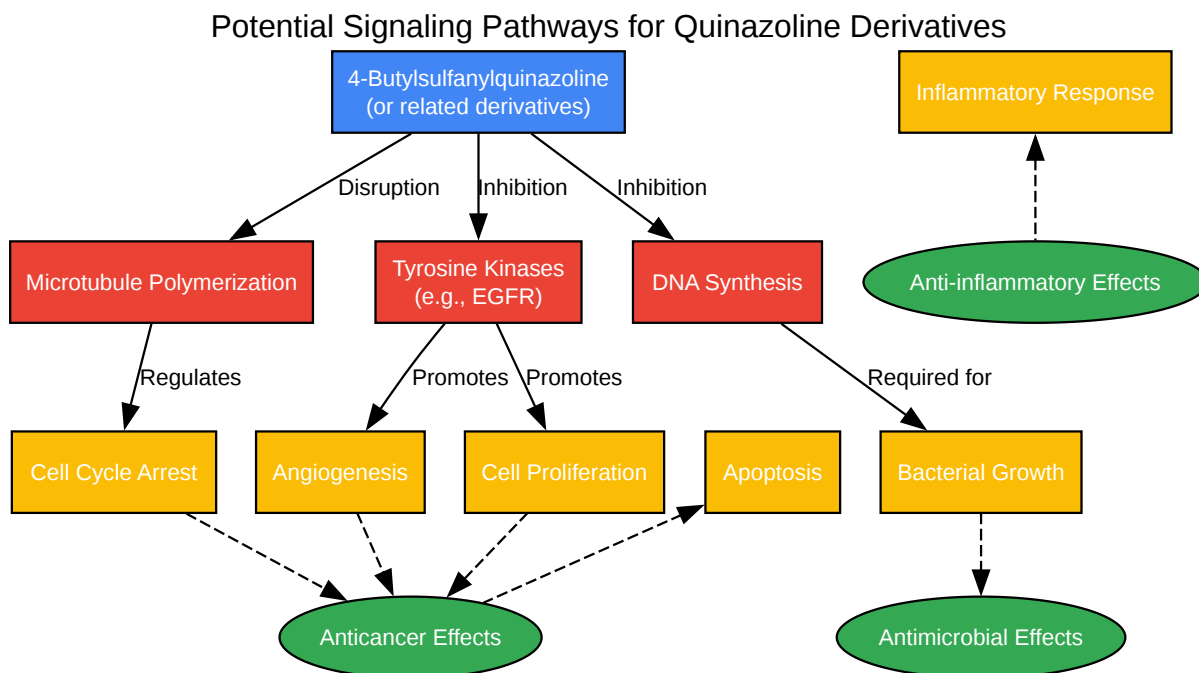
- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: May be required if handling fine powders or generating aerosols.

## General Handling Workflow

The following diagram outlines a general workflow for handling **4-Butylsulfanylquinazoline** in a laboratory setting.

## General Handling Workflow for 4-Butylsulfanylnquinazoline





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